

# GAST Gene and Gastrin Signaling in Cancer

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**Compound Focus:** [Leu15]-Gastrin I (human)

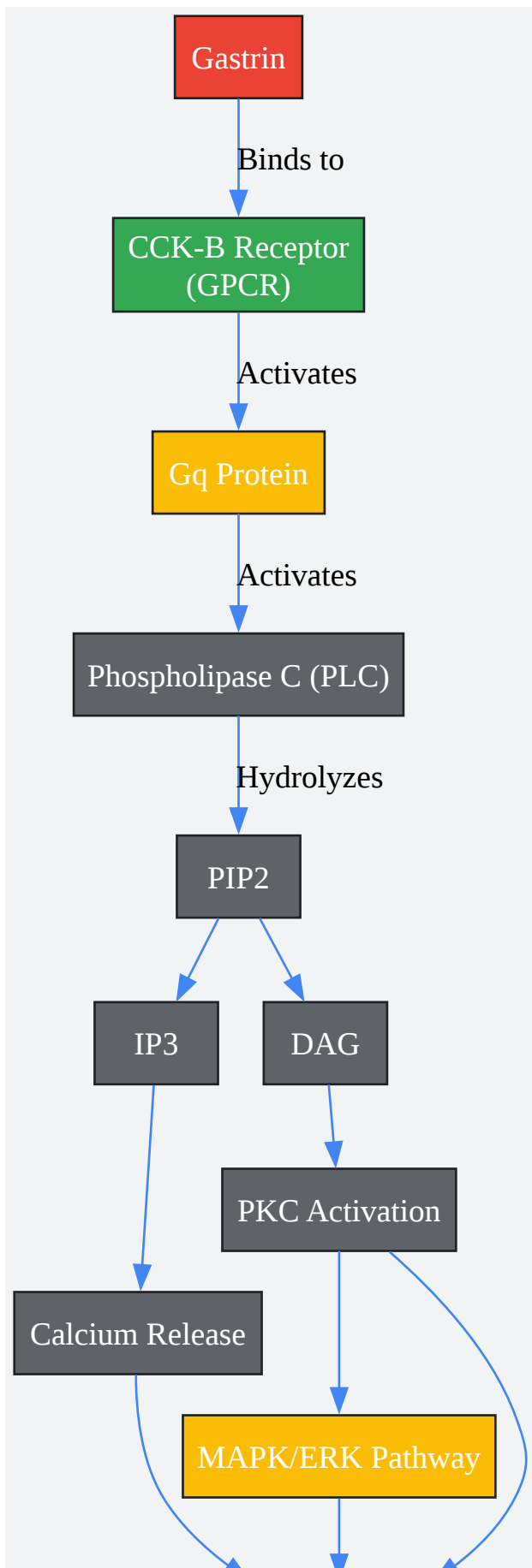
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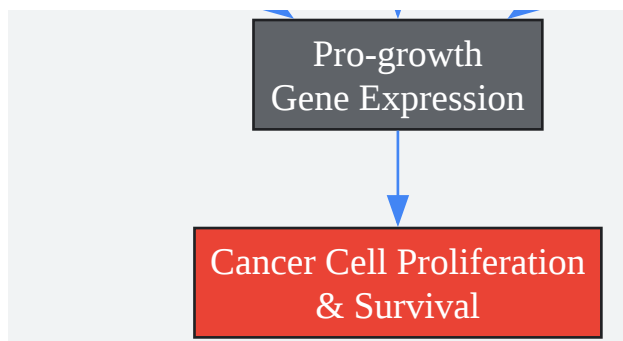
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Gastrin is a peptide hormone produced by G cells in the stomach's pyloric antrum, duodenum, and pancreas [1]. Its primary physiological function is to stimulate gastric acid secretion by parietal cells [1]. However, it also acts as a growth factor for the normal gastrointestinal epithelium and can stimulate the growth of gastric cancer (adenocarcinoma) [2]. This activity is mediated through its binding to the **cholecystokinin B receptor (CCK-BR or CCK2R)**, a G protein-coupled receptor (GPCR) that is frequently overexpressed in gastric cancer cells [2].

**[Leu15]-Gastrin I** is a specific derivative of the human Gastrin I peptide. The "[Leu15]" indicates a leucine substitution at the 15th amino acid position in the sequence. This peptide is used in research to study the mechanisms of gastrin-induced growth in gastric adenocarcinoma [2].

The diagram below illustrates the signaling pathway through which gastrin and [Leu15]-Gastrin I contribute to gastric cancer progression.





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## Experimental Research Guide

For researchers using [Leu15]-Gastrin I in experimental studies, here are key methodological considerations.

- **In Vitro Model:** The peptide can be used to treat gastric adenocarcinoma cell lines that express the CCK-B receptor to study proliferation, signaling pathways, and receptor dynamics [2].
- **Stock Solution Preparation:** The peptide is soluble at **100 mg/mL (48.07 mM) in DMSO**, though hygroscopic DMSO can impact solubility. It is also soluble in water at **10.53 mg/mL (5.06 mM)** when the pH is adjusted to 11 with NaOH [2].
- **Stability & Storage:** For long-term storage, keep the powder at **-80°C for up to 2 years** or **-20°C for 1 year**. Once in solution, store at **-80°C for 6 months** or **-20°C for 1 month** in a sealed container, protected from light and moisture [2].

A critical step in gene expression analysis is normalization. Using unvalidated reference genes is a common source of error. For gastric tissue and cell line studies, specific gene combinations have been identified as the most stable [3].

Experimental Context	Recommended Single Gene	Recommended Combination
All Gastric Tissues (normal, non-neoplastic, neoplastic)	ACTB ( $\beta$ -Actin)	GAPDH + B2M or ACTB + B2M [3]
Gastric Cancer Cell Lines	-	ACTB + B2M [3]

## Broader Context of GPCRs in Gastric Cancer

The gastrin receptor (CCK-BR) is part of the large G protein-coupled receptor (GPCR) family. Aberrant signaling of various GPCRs is increasingly recognized as a key driver in gastric cancer [4]. They contribute to tumor progression by modulating critical processes like **proliferation, apoptosis, invasion, and metastasis**, and help establish complex networks within the tumor microenvironment [4].

Research into GPCR-targeted therapies is a growing area in oncology drug discovery. The dynamic nature of GPCRs offers opportunities for developing drugs with high selectivity and novel mechanisms, such as allosteric modulators and bitopic ligands [5]. The active clinical pipeline for gastric cancer includes many therapies targeting various pathways, reflecting the ongoing effort to translate this biological understanding into new treatments [6].

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## References

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